

Standard Operating Procedure: Proper Disposal of OP-3633

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Compound of Interest

Compound Name: OP-3633

Cat. No.: B11930016

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Disclaimer: There is currently no publicly available Safety Data Sheet (SDS) specifically for **OP-3633**. The following disposal procedures are based on safety data for the structurally related compound, mifepristone, and general best practices for the disposal of hazardous chemical waste in a laboratory setting.^{[1][2][3][4]} It is imperative to consult your institution's Environmental Health and Safety (EHS) department for specific guidance and to review the official SDS for **OP-3633** when it becomes available.

This document provides essential safety and logistical information for the proper handling and disposal of **OP-3633**, a potent steroidal glucocorticoid receptor antagonist. Adherence to these guidelines is critical for ensuring personnel safety and environmental protection.

I. Hazard Assessment and Personal Protective Equipment (PPE)

Based on the data for mifepristone, **OP-3633** should be handled as a hazardous substance. It is presumed to be harmful if swallowed, in contact with skin, or inhaled.^{[3][4]} It may also cause skin and eye irritation and is suspected of damaging fertility or the unborn child.^{[1][3]}

Table 1: Summary of Hazard Information and Required PPE (based on Mifepristone data)

| Hazard Category | Description | Required Personal Protective Equipment (PPE) |
|---------------------------|---------------------------------------------------------------|----------------------------------------------------------------------------------------------------------------------------------------------------|
| Acute Toxicity | Harmful if swallowed, in contact with skin, or inhaled.[3][4] | Chemical-resistant gloves (e.g., nitrile), lab coat, and safety glasses with side shields. Use in a well-ventilated area or chemical fume hood.[1] |
| Skin Corrosion/Irritation | Causes skin irritation.[3][4] | Impervious gloves and protective clothing to prevent skin contact.[4] |
| Eye Damage/Irritation | Causes serious eye irritation.[3][4] | Safety goggles or a face shield.[4] |
| Reproductive Toxicity | May damage fertility or the unborn child.[1][2][3] | Handle with extreme caution. Personnel who are pregnant or planning to become pregnant should avoid handling this compound. |

II. Experimental Protocols: Waste Segregation and Collection

Proper segregation of waste is the first and most critical step in the disposal process. All waste streams contaminated with **OP-3633** must be treated as hazardous waste.

- Solid Waste:
 - Collect all solid waste contaminated with **OP-3633**, including unused compound, contaminated personal protective equipment (gloves, disposable lab coats), and absorbent materials from spill cleanups, in a designated, leak-proof, and clearly labeled hazardous waste container.
 - The container should be made of a material compatible with the waste.

- Liquid Waste:
 - Collect all liquid waste containing **OP-3633**, such as experimental solutions and solvent rinsates, in a separate, dedicated hazardous waste container.
 - Do not mix with other waste streams unless compatibility has been verified by your institution's EHS department.
 - Aqueous waste should be collected separately from organic solvent waste.[\[5\]](#)
- Sharps Waste:
 - Any sharps (needles, scalpels, etc.) contaminated with **OP-3633** must be disposed of in a designated sharps container that is puncture-resistant and leak-proof.
- Container Labeling:
 - All hazardous waste containers must be clearly labeled with the words "Hazardous Waste," the full chemical name "**OP-3633**," the concentration, and the date of accumulation.[\[6\]](#)[\[7\]](#)

III. Disposal Procedures

Under no circumstances should **OP-3633** or its contaminated waste be disposed of down the drain or in the regular trash.[\[7\]](#) All waste must be disposed of through your institution's approved hazardous waste management program.

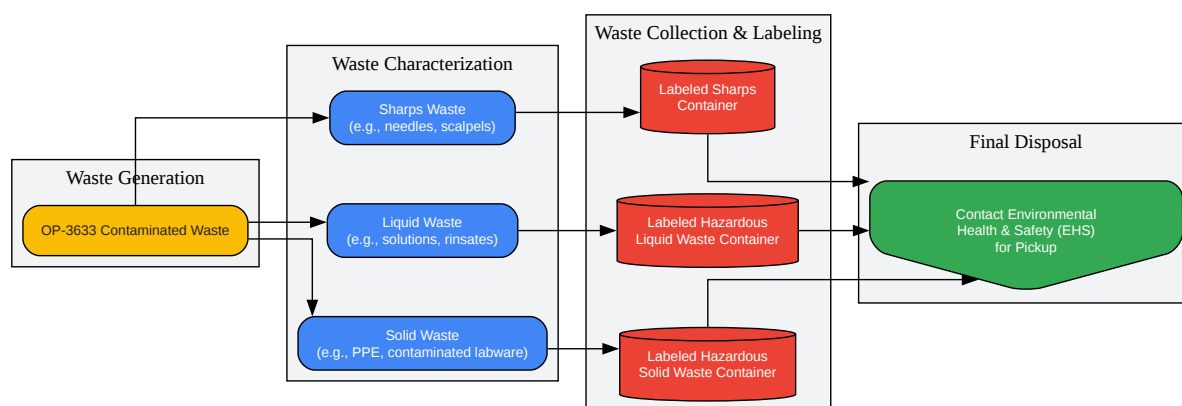
- Waste Storage: Store hazardous waste containers in a designated, secure area away from incompatible materials. Containers must be kept closed except when adding waste.[\[6\]](#)
- Waste Pickup: Follow your institution's specific procedures for requesting a hazardous waste pickup. This typically involves completing a hazardous waste disposal form and scheduling a collection with the EHS department.
- Spill Management: In the event of a spill, evacuate the immediate area and alert your supervisor and EHS. For small spills, if you are trained and have the appropriate PPE and spill kit, you may clean it up. Absorb the spill with an inert material (e.g., vermiculite, sand),

collect the material into a hazardous waste container, and decontaminate the area. For large spills, evacuate and contact EHS immediately.[7]

- Decontamination of Glassware: Reusable glassware that has been in contact with **OP-3633** should be decontaminated. Triple rinse the glassware with a suitable solvent (e.g., ethanol or acetone) and collect the rinsate as hazardous liquid waste.[7] After rinsing, the glassware can be washed with soap and water. Empty containers that held the acute hazardous waste must be triple rinsed before being disposed of as regular trash.[8]

IV. Visualization of Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of waste generated from experiments involving **OP-3633**.



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